

Technical Guide: Structure-Activity Relationship (SAR) of Benzodioxin Pyrazoles[1]

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Compound of Interest

Compound Name: 3-(2,3-Dihydro-1,4-benzodioxin-6-yl)-1H-pyrazole

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Executive Summary

The hybridization of 1,4-benzodioxin (also known as 1,4-benzodioxan) with pyrazole scaffolds represents a privileged strategy in modern medicinal chemistry.[1] This guide analyzes the Structure-Activity Relationship (SAR) of these conjugates, which exhibit potent biological activities ranging from kinase inhibition (EGFR, VEGFR-2) to antimicrobial and anti-inflammatory effects.[1]

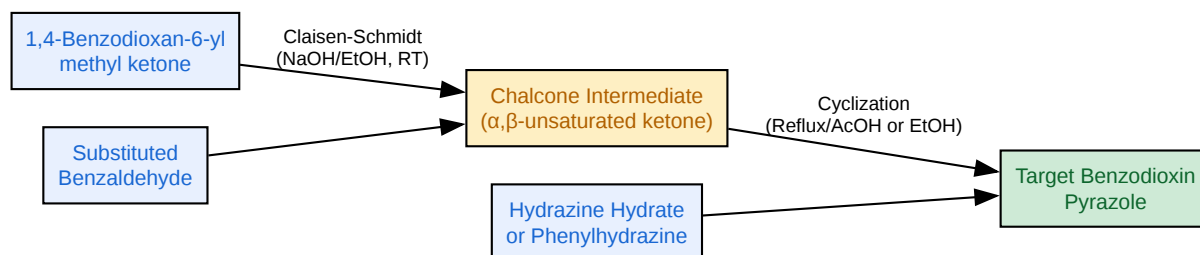
The core rationale lies in the synergy between the two moieties:

- 1,4-Benzodioxin: Acts as a lipophilic, electron-rich spacer that mimics natural pharmacophores, improving membrane permeability and providing oxygen atoms for hydrogen bond acceptance.[1]
- Pyrazole: Serves as a rigid linker and a hydrogen bond donor/acceptor system, critical for orienting substituents into enzyme active sites (e.g., ATP-binding pockets of kinases).

Synthetic Strategies

To explore the SAR, a robust synthetic pathway is required. The most field-proven method involves the cyclization of chalcone intermediates.[1]

Core Synthetic Pathway (Graphviz Visualization)[1]



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Figure 1: General synthetic workflow for accessing benzodioxin-pyrazole hybrids via Claisen-Schmidt condensation followed by heterocyclization.[1]

Detailed Protocol: Synthesis of 3-(2,3-dihydro-1,4-benzodioxin-6-yl)-5-phenyl-1H-pyrazole[1]

1. Chalcone Formation (Claisen-Schmidt Condensation):

- Reagents: 1,4-benzodioxan-6-yl methyl ketone (1.0 eq), Benzaldehyde derivative (1.0 eq), 40% NaOH (aq), Ethanol.[1]
- Procedure: Dissolve the ketone and aldehyde in ethanol. Add NaOH dropwise at 0-5°C. Stir at room temperature (RT) for 12–24 hours.
- Validation: Monitor by TLC (Hexane:Ethyl Acetate 7:3). The formation of a yellow precipitate indicates the chalcone.
- Purification: Pour into ice water, acidify with dilute HCl, filter, and recrystallize from ethanol.

2. Pyrazole Cyclization:

- Reagents: Chalcone intermediate (1.0 eq), Hydrazine hydrate (99%, 5.0 eq) or Phenylhydrazine (for N-phenyl derivatives), Glacial Acetic Acid or Ethanol.[1]

- Procedure: Reflux the mixture for 6–10 hours.
- Validation: Disappearance of the chalcone spot on TLC.
- Purification: Concentrate solvent, cool to precipitate, filter, and recrystallize from ethanol/DMF.

SAR Analysis by Therapeutic Area

Anticancer Activity (Kinase Inhibition)[1]

Benzodioxin pyrazoles function primarily as ATP-competitive inhibitors.[1] The benzodioxin ring often occupies the hydrophobic pocket (e.g., specificity pocket of EGFR), while the pyrazole nitrogen interacts with the hinge region.

Key SAR Trends:

- Benzodioxin Position: Placing the benzodioxin moiety at position 3 of the pyrazole ring (C3) generally yields higher potency than at position 5.
- N1-Substitution:
 - Unsubstituted (NH): Good for H-bond donation (e.g., to Thr790 in EGFR).[1]
 - N-Phenyl: Increases lipophilicity; electron-withdrawing groups (EWGs) on this phenyl (e.g., 4-F, 4-Cl) enhance metabolic stability.[1]
 - Carbothioamide (-CSNH₂):[1] A study identified 3-(3,4-dimethylphenyl)-5-(4-methoxyphenyl)-4,5-dihydro-1H-pyrazole-1-carbothioamide as a potent EGFR inhibitor (IC₅₀ = 0.07 μM) [1].[1][2] Analogous benzodioxin derivatives follow this trend.
- Linker Rigidity: Pyrazolines (dihydro-pyrazoles) are often less active than fully aromatic pyrazoles against kinases due to the loss of planarity, though they show better cytotoxicity in some specific cell lines (e.g., MCF-7).[1]

Data Summary: Anticancer Potency

Compound Class	R1 (N-Subst.) ^[1]	R3 (Benzodioxin)	R5 (Aryl Subst.) ^[1]	Target	Activity (IC50)
Pyrazoline	-H	6-yl	4-OH-3-OMe-Ph	MCF-7	0.46 μ M ^[2]
Pyrazole	-Ph	6-yl	4-Cl-Ph	EGFR	~0.31 μ M ^[3]
Thiazole-Hybrid	-Thiazole	6-yl	4-F-Ph	VEGFR-2	0.57 μ M ^[4]

Antimicrobial Activity^{[3][4][5][6][7][8][9][10]}

The mechanism often involves the inhibition of bacterial FabH (fatty acid biosynthesis) or DNA Gyrase.

Key SAR Trends:

- Halogenation: Introduction of -Cl or -F at the para position of the phenyl ring attached to C5 drastically lowers the Minimum Inhibitory Concentration (MIC).^[1]
- Benzodioxin Role: The oxygen atoms in the 1,4-benzodioxin ring are crucial for binding to the active site residues of FabH via hydrogen bonding.
- Electron Withdrawal: Strong EWGs (e.g., -NO₂) on the N1-phenyl ring increase antibacterial activity against Gram-positive strains (*S. aureus*).^[1]

Anti-inflammatory (COX/LOX Inhibition)^[1]

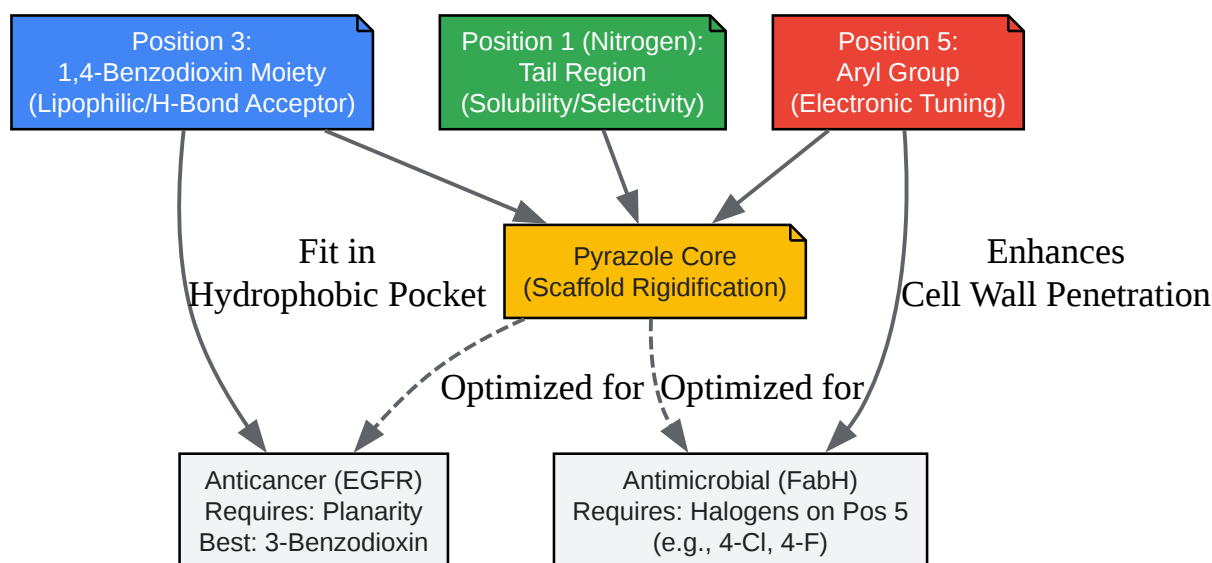
Benzodioxin pyrazoles act as bioisosteres of Celecoxib.

SAR Logic:

- Selectivity: Bulky groups (e.g., benzodioxin) at C5 favor COX-2 selectivity over COX-1 by exploiting the larger side pocket of COX-2.^[1]
- Sulfonamide Moiety: The presence of a p-SO₂NH₂ group on the N1-phenyl ring is essential for potent COX-2 inhibition (classic pharmacophore).^[1]

SAR Logic Visualization

The following diagram illustrates the pharmacophore mapping for a dual EGFR/Antimicrobial agent derived from this scaffold.



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Figure 2: Pharmacophore dissection of the benzodioxin-pyrazole scaffold showing functional requirements for dual activity.[1]

Experimental Protocols (Self-Validating) In Vitro Cytotoxicity Assay (MTT)

To be performed after synthesis to validate SAR predictions.

- Cell Seeding: Seed cancer cells (e.g., MCF-7, A549) in 96-well plates at
cells/well. Incubate for 24h at 37°C/5% CO₂.
- Treatment: Dissolve benzodioxin pyrazoles in DMSO (stock 10 mM). Prepare serial dilutions in culture medium. Add to wells (Final DMSO < 0.1%).
- Incubation: Incubate for 48h.
- MTT Addition: Add 20 μ L MTT solution (5 mg/mL in PBS) to each well. Incubate for 4h.

- Solubilization: Aspirate medium. Add 100 μ L DMSO to dissolve formazan crystals.
- Readout: Measure absorbance at 570 nm using a microplate reader.
- Calculation: Calculate IC50 using non-linear regression (GraphPad Prism).
 - Control: Untreated cells (100% viability).[\[1\]](#)
 - Blank: Medium only.

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